

Basic Chemical Information of Benzo[*pqr*]picene

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Compound Focus: Benzo[*pqr*]picene

CAS No.: 189-96-8

Cat. No.: S1513510

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Property	Details
CAS Registry Number	189-96-8 [1] [2]
IUPAC Name	Benzo[<i>pqr</i>]picene [1]
Other Names	Naphtho[2,1- <i>a</i>]pyrene; Naphtho[1,2- <i>a</i>]pyrene [1] [2]
Molecular Formula	C ₂₄ H ₁₄ [3] [1] [2]
Molecular Weight	302.37 g/mol [2]
Density	1.313 g/cm ³ (Calculated) [2]
Boiling Point	552.3°C at 760 mmHg [1]
Flash Point	282°C [1]

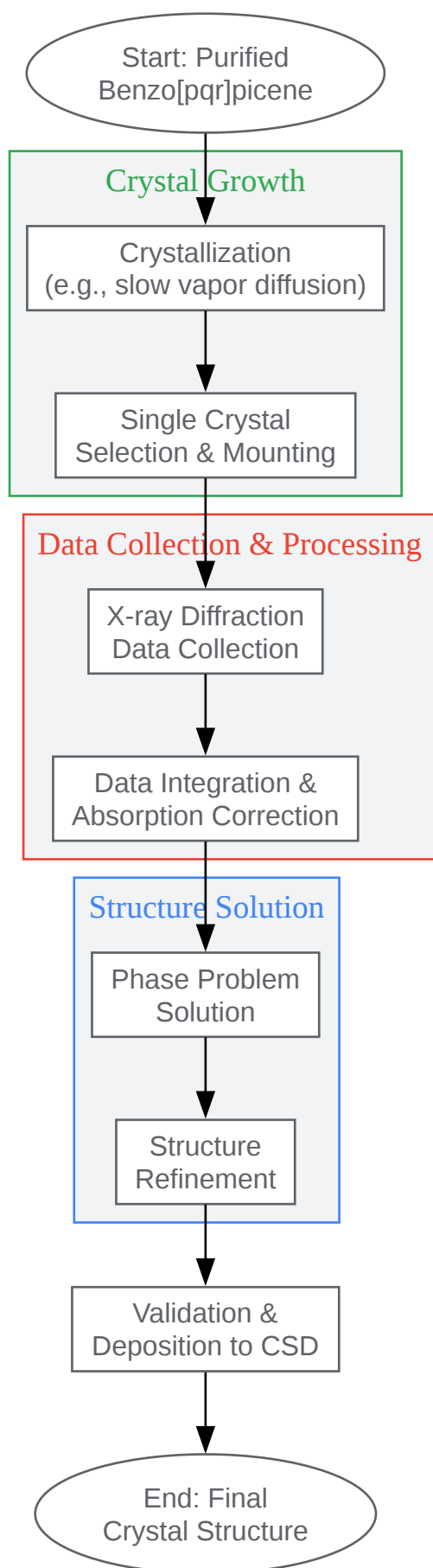
Suggested Paths for Further Research

To obtain the crystal structure and analytical protocols you require, the following approaches are recommended:

- **Consult Specialized Scientific Databases:** Search for primary literature in **crystallographic databases** like the **Cambridge Structural Database (CSD)** or **Crystallography Open Database (COD)** using the compound's CAS number (189-96-8) or its chemical name. These databases are the primary repositories for published crystal structures.
- **Review Literature on Analogous Compounds:** The search results indicate that **Benzo[pqr]picene** is a Polycyclic Aromatic Hydrocarbon (PAH) [4] [5]. Research into the crystallography of similar, more widely studied PAHs (like picene itself [CAS 213-46-7] [6] or benzo[a]pyrene [4] [5]) may provide useful methodological references for your experimental protocols.
- **Perform an Original Crystal Structure Determination:** If no existing data is found in the literature, it may be necessary to determine the crystal structure yourself. The general workflow for this process is outlined below.

Workflow for Single-Crystal X-ray Diffraction Analysis

The following chart illustrates the key steps involved in determining a novel crystal structure, which would be applicable for **Benzo[pqr]picene**.



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References

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